A Technical Guide to the Spectroscopic Characterization of (R)-2-Hydroxypropanimidamide Hydrochloride

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Compound of Interest

Compound Name:	*(R)-2-Hydroxypropanimidamide hydrochloride*
CAS No.:	*4024-05-9*
Cat. No.:	*B1462462*

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This guide provides a comprehensive overview of the predicted spectroscopic data and detailed analytical methodologies for the characterization of **(R)-2-Hydroxypropanimidamide Hydrochloride**. Designed for researchers, scientists, and professionals in drug development, this document outlines the expected outcomes from Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS), grounded in established principles and data from analogous structures.

Introduction: The Significance of (R)-2-Hydroxypropanimidamide Hydrochloride

(R)-2-Hydroxypropanimidamide hydrochloride is a chiral synthetic intermediate of interest in medicinal chemistry and organic synthesis. Its structure combines a secondary alcohol, a chiral center, and a protonated amidine (amidinium) group, making it a versatile building block for more complex molecules. The hydrochloride salt form enhances its stability and solubility in polar solvents, which is a key consideration for its handling and analysis.

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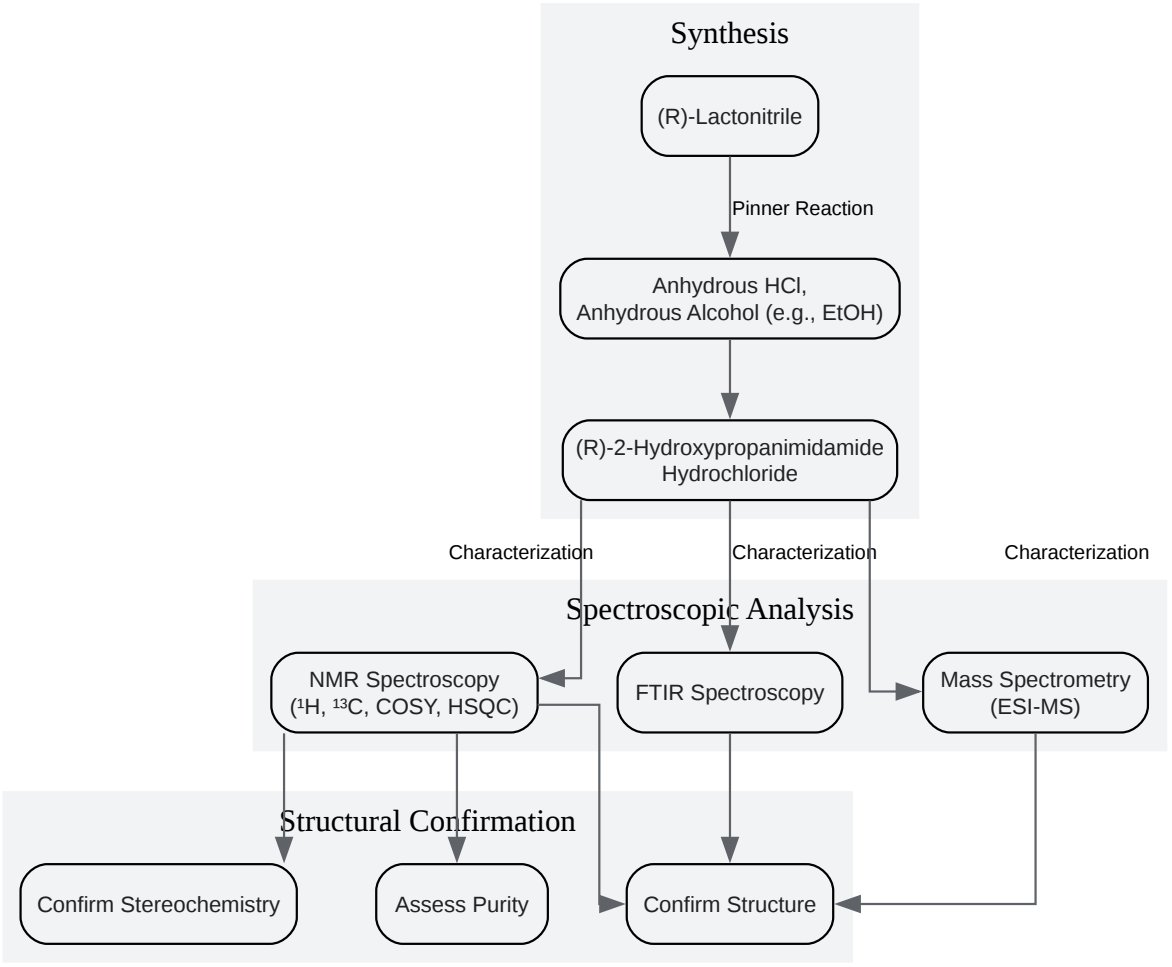
Accurate spectroscopic characterization is paramount to confirming the identity, purity, and stereochemistry of this compound. This guide provides the foundational knowledge and practical protocols to achieve this, even in the absence of extensive published data on this specific molecule.

Synthesis and Structural Confirmation Workflow

The most probable synthetic route to **(R)-2-Hydroxypropanimidamide hydrochloride** is via the Pinner reaction. This classic method involves the acid-catalyzed reaction of a nitrile with an alcohol. In this case, (R)-lactonitrile would be treated with an alcohol in the presence of anhydrous hydrogen chloride.

The following diagram illustrates the logical workflow from synthesis to full spectroscopic characterization.

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Caption: Workflow from synthesis to spectroscopic confirmation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the precise structure of **(R)-2-Hydroxypropanimidamide hydrochloride**. Experiments should be conducted in a deuterated polar solvent such as D_2O or CD_3OD to ensure solubility.

Predicted ^1H NMR Spectrum

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The proton NMR spectrum is expected to show distinct signals for each unique proton environment. The amidinium protons are expected to be broad and may exchange with solvent protons, potentially altering their appearance or causing them to disappear.

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Predicted Chemical Shift (ppm)	Multiplicity	Integration	Assignment	Rationale
~4.3 - 4.5	Quartet (q)	1H	CH	The methine proton is alpha to both the hydroxyl group and the amidinium group, leading to a downfield shift. It will be split by the three methyl protons.
~1.4 - 1.5	Doublet (d)	3H	CH_3	The methyl protons are coupled to the single methine proton.
~8.5 - 9.5	Broad Singlet	4H	NH_2^+ and $=NH_2^+$	The protons on the nitrogen atoms of the amidinium group are deshielded and often appear as a broad signal due to quadrupolar relaxation and exchange. In D_2O, these signals will exchange and disappear.
~4.8 (in D_2O)	Singlet	1H	OH	The hydroxyl proton signal will

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		be a singlet. In D_2O, this signal will also disappear due to exchange.

Predicted ^{13}C NMR Spectrum

The carbon NMR spectrum will provide information on the carbon skeleton.

Predicted Chemical Shift (ppm)	Assignment	Rationale
~170 - 175	C=N	The carbon of the amidinium group is significantly deshielded due to the attached electronegative nitrogen atoms.
~65 - 70	CH-OH	The methine carbon is shifted downfield by the attached hydroxyl group.
~20 - 25	CH_3	The methyl carbon will appear in the typical aliphatic region.

Experimental Protocol: NMR Analysis

- Sample Preparation: Dissolve approximately 5-10 mg of the compound in 0.6-0.7 mL of a suitable deuterated solvent (e.g., D_2O, CD_3OD).
- Acquisition of ^1H NMR: Acquire a standard one-dimensional proton NMR spectrum.
- Acquisition of ^{13}C NMR: Acquire a proton-decoupled ^{13}C NMR spectrum.
- 2D NMR (COSY & HSQC):

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- A COSY (Correlation Spectroscopy) experiment should be performed to confirm the coupling between the CH and CH_3 protons.
- An HSQC (Heteronuclear Single Quantum Coherence) experiment will correlate the proton signals with their directly attached carbon atoms, confirming the assignments made in the 1D spectra.

- Chiral Purity Analysis: To confirm the enantiomeric purity, a chiral solvating agent (CSA) can be used.
  - Protocol: Acquire a ^1H NMR spectrum of the sample. Add a small amount of a chiral solvating agent (e.g., (R)-(-)-mandelic acid) and re-acquire the spectrum. The presence of the (S)-enantiomer would result in the appearance of a second set of signals for the CH and CH_3 protons due to the formation of diastereomeric complexes.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to identify the functional groups present in the molecule. As the hydrochloride salt is likely hygroscopic, proper sample preparation is crucial.

Predicted IR Absorption Bands

Wavenumber (cm^{-1})	Intensity	Vibration	Assignment
3400 - 3200	Strong, Broad	O-H stretch	Hydroxyl group
3200 - 3000	Strong, Broad	N-H stretch	Amidinium group
~1680 - 1650	Strong	C=N stretch	Amidinium group
~1640 - 1550	Medium	N-H bend	Amidinium group
~1100 - 1000	Strong	C-O stretch	Secondary alcohol

Experimental Protocol: FTIR Analysis

- Sample Preparation (ATR): Given the likely hygroscopic nature of the sample, Attenuated Total Reflectance (ATR) is the preferred method as it requires minimal sample preparation.
  - Ensure the ATR crystal is clean.

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- Place a small amount of the solid sample directly onto the crystal.
- Apply pressure using the anvil to ensure good contact.

- Data Acquisition: Collect the spectrum over a range of 4000-400 cm^{-1}.
- Data Analysis: Identify the characteristic absorption bands and compare them to the predicted values.

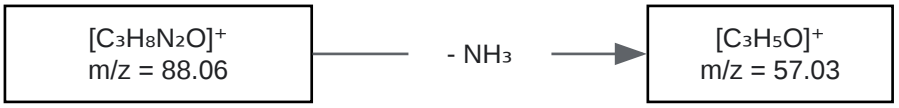
Mass Spectrometry (MS)

Electrospray ionization (ESI) is the ideal mass spectrometry technique for this polar, pre-charged molecule.

Predicted Mass Spectrum (Positive Ion ESI)

- Expected $[M]^+$ ion: The molecule is a hydrochloride salt, meaning the amidine group is already protonated (amidinium). In the positive ion mode ESI-MS, the observed ion will be the cationic part of the salt.
  - Molecular Formula of Cation: $C_3H_8N_2O^+$
  - Exact Mass of Cation: 88.0637 Da
- Expected Fragmentation: Collision-induced dissociation (CID) of the parent ion is expected to result in the loss of small neutral molecules. A primary fragmentation pathway would be the loss of ammonia (NH_3).
  - $[M - NH_3]^+$: m/z ~71.039

The logical pathway for the primary fragmentation is illustrated below:



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Caption: Predicted primary fragmentation of the molecular ion.

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Experimental Protocol: ESI-MS Analysis

- Sample Preparation: Prepare a dilute solution of the sample (approx. 10-100 µM) in a suitable solvent such as methanol or a mixture of water and acetonitrile.
- Infusion: Infuse the sample solution directly into the ESI source at a low flow rate (e.g., 5-10 µL/min).
- MS Scan: Acquire a full scan mass spectrum in positive ion mode to identify the molecular ion.
- MS/MS Analysis: Select the molecular ion (m/z 88.1) for fragmentation and acquire an MS/MS spectrum to observe the characteristic fragment ions.

Conclusion

This guide provides a robust framework for the comprehensive spectroscopic characterization of **(R)-2-Hydroxypropanimidamide hydrochloride**. By combining the predictive data presented here with the detailed experimental protocols, researchers can confidently verify the structure, purity, and stereochemistry of this important chiral building block. The correlation of data from NMR, FTIR, and MS will provide a self-validating system, ensuring the scientific integrity of the characterization.

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